

# improving signal-to-noise ratio in NP-Ahd-13C3 analysis

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## Compound of Interest

Compound Name: NP-Ahd-13C3

Cat. No.: B030849

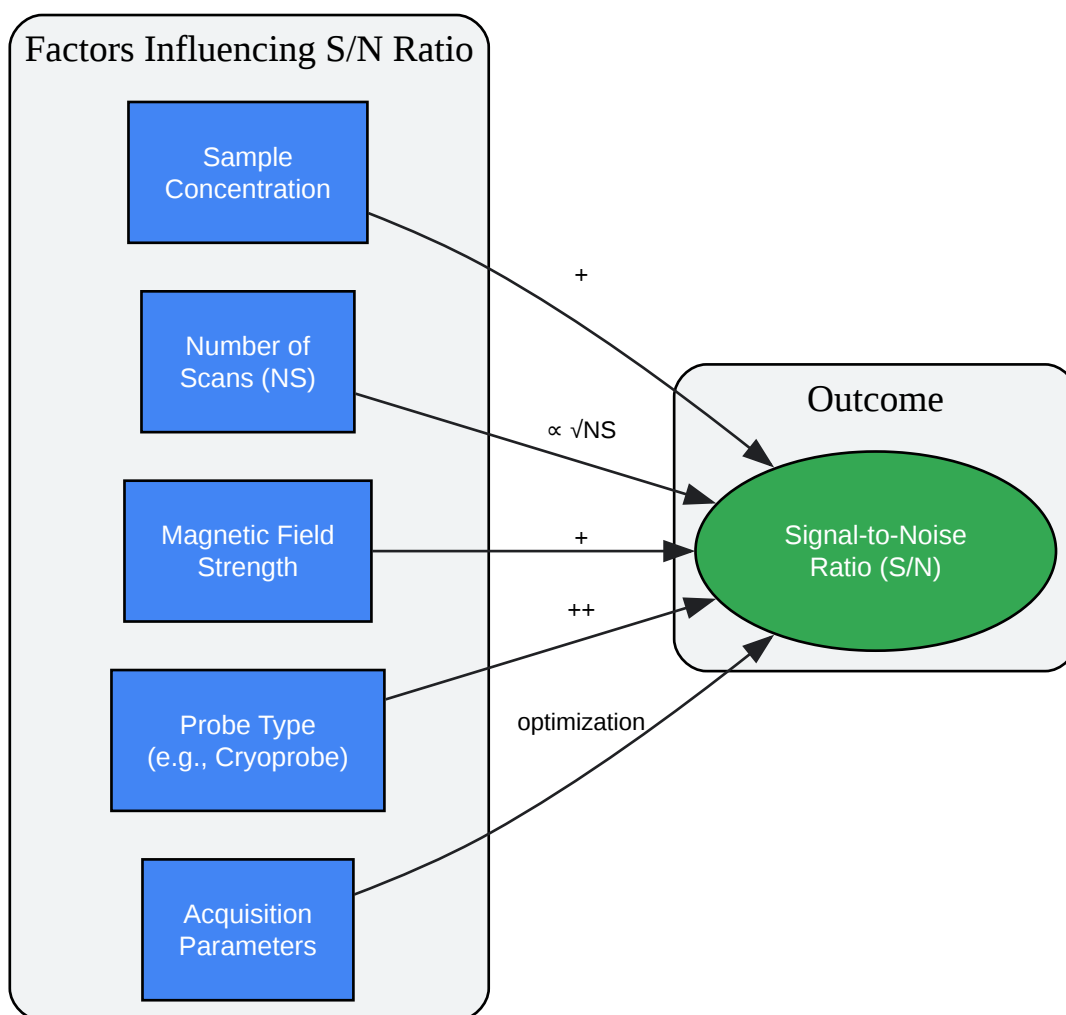
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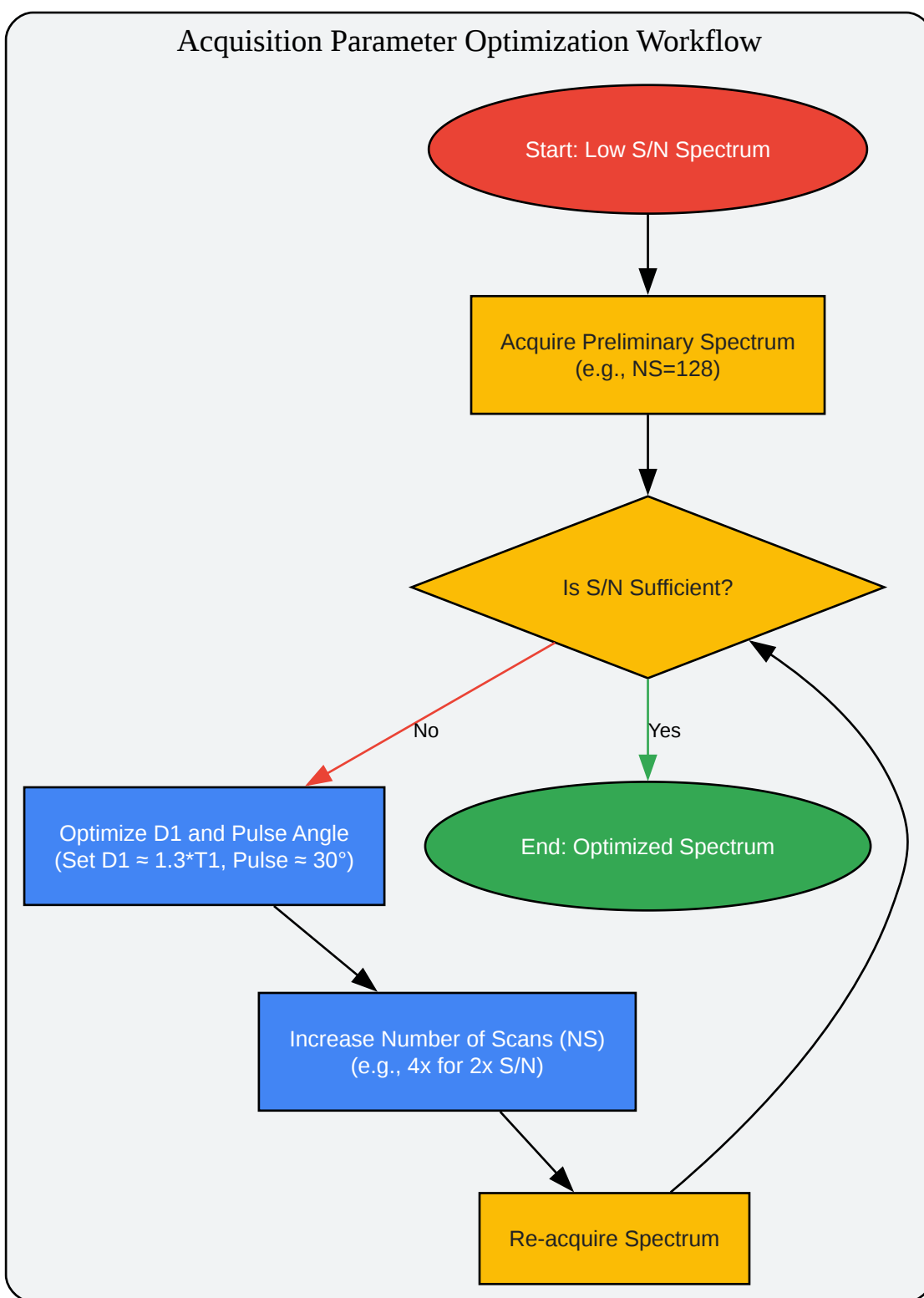
## Frequently Asked Questions (FAQs)

### Q1: What are the primary factors affecting the signal-to-noise ratio (S/N) in my $^{13}\text{C}$ NMR experiment?

The low S/N in  $^{13}\text{C}$  NMR spectroscopy is primarily due to the low natural abundance (1.1%) and weaker magnetic moment of the  $^{13}\text{C}$  isotope compared to  $^1\text{H}$ .<sup>[1][2][3][4]</sup> For labeled compounds, the main factors are sample concentration, the number of scans performed, the magnetic field strength of the spectrometer, and the type of NMR probe used.<sup>[5]</sup>

A diagram illustrating the key relationships is provided below.





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## References

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